

CAS number 828-26-2 physicochemical properties

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Compound of Interest

Compound Name: 2,2,4,4,6,6-Hexamethyl-1,3,5-trithiane

Cat. No.: B1294623

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An In-depth Technical Guide to the Physicochemical Properties of Trithioacetone (CAS 828-26-2)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of Trithioacetone, identified by CAS number 828-26-2. The information is presented to support research, development, and quality control activities involving this compound.

Chemical Identity

- Chemical Name: **2,2,4,4,6,6-Hexamethyl-1,3,5-trithiane**
- Synonyms: Trithioacetone
- CAS Number: 828-26-2
- Molecular Formula: $C_9H_{18}S_3$ [\[1\]](#)
- Molecular Weight: 222.4 g/mol [\[1\]](#)

Physicochemical Properties

The following table summarizes the key physicochemical properties of Trithioacetone.

Property	Value	Reference
Physical State	Pale yellow to yellow clear liquid or solid at room temperature.[2][3]	
Melting Point	21.8 °C[4]	
24 °C (lit.)[2][3]		
Boiling Point	105.00 to 107.00 °C @ 10.00 mm Hg[4]	
Density	1.06300 to 1.07300 g/mL @ 25.00 °C	
1.065 g/mL at 25 °C (lit.)[2][3]		
Vapor Pressure	0.0272 hPa @ 20°C; 0.0419 hPa @ 25°C[1]	
Flash Point	119.48 °C (estimated)	
Solubility	Insoluble in water; miscible in oils.[4]	
Refractive Index	1.5390 to 1.5430	
n _{20/D} 1.54 (lit.)[2][3]		
LogP	4.1 (XLogP3-AA)	

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties are outlined below. These are generalized protocols and may require optimization based on the specific equipment and sample characteristics.

Melting Point Determination

The melting point is determined by observing the temperature at which the substance transitions from a solid to a liquid. A common method involves using a capillary melting point

apparatus.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the solid Trithioacetone is finely ground using a mortar and pestle. The open end of a capillary tube is tapped into the powdered sample to pack a small amount (2-3 mm in height) into the sealed end.^[5]
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus. A calibrated thermometer is inserted into the designated port.
- **Determination:** The apparatus is heated at a steady and slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.^[5]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this range.^[6]

Boiling Point Determination (at Reduced Pressure)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For substances that may decompose at their atmospheric boiling point, determination at reduced pressure is necessary.

Apparatus:

- Small-scale distillation apparatus or a Thiele tube setup

- Heating mantle or oil bath
- Thermometer
- Vacuum source and manometer
- Boiling chips

Procedure:

- **Apparatus Setup:** A small amount of liquid Trithioacetone (a few mL) is placed in a small flask along with a boiling chip. The flask is connected to a condenser and a vacuum source with a manometer to monitor the pressure. A thermometer is positioned so that the bulb is just below the side arm of the distillation head.
- **Pressure Adjustment:** The system is evacuated to the desired pressure (e.g., 10.00 mm Hg).
- **Heating:** The sample is gently heated until it begins to boil and a steady reflux of condensate is observed on the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it stabilizes, indicating the boiling point at that specific pressure.^{[7][8]} It is crucial to record both the temperature and the pressure.

Solubility Determination

Solubility is determined by observing the extent to which a substance dissolves in a particular solvent at a specified temperature.

Apparatus:

- Test tubes or vials
- Graduated pipettes or burettes
- Vortex mixer or shaker
- Analytical balance

Procedure:

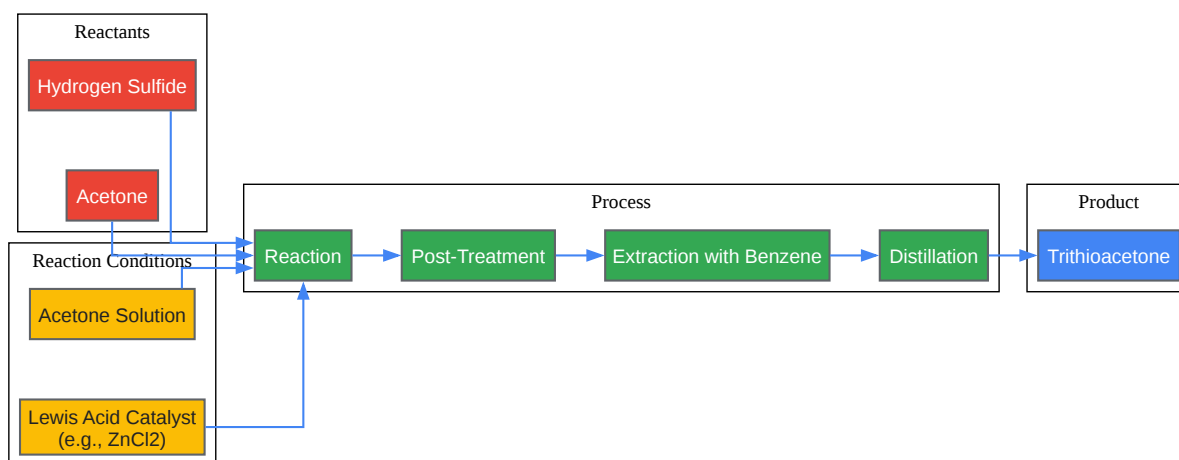
- Qualitative Assessment:
 - A small, pre-weighed amount of Trithioacetone (e.g., 10 mg) is placed in a test tube.
 - A specific volume of the solvent (e.g., 1 mL of water or an organic solvent) is added.
 - The mixture is vigorously agitated (e.g., using a vortex mixer) for a set period.
 - Visual inspection determines if the compound has completely dissolved. The solubility is noted as soluble, partially soluble, or insoluble.^{[9][10]}
- Quantitative Assessment (Shake-Flask Method):
 - An excess amount of Trithioacetone is added to a known volume of the solvent in a sealed flask.
 - The flask is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - The mixture is then allowed to stand, and an aliquot of the supernatant is carefully removed and filtered to remove any undissolved solid.
 - The concentration of Trithioacetone in the filtered solution is determined using an appropriate analytical technique (e.g., GC-MS, HPLC), which gives the quantitative solubility.

Synthesis and Application Workflow

Trithioacetone is synthesized from acetone and hydrogen sulfide. It is primarily used as a flavoring agent in the food industry.

Synthesis of Trithioacetone

The synthesis of Trithioacetone involves the reaction of acetone with hydrogen sulfide in the presence of a Lewis acid catalyst.^[11]

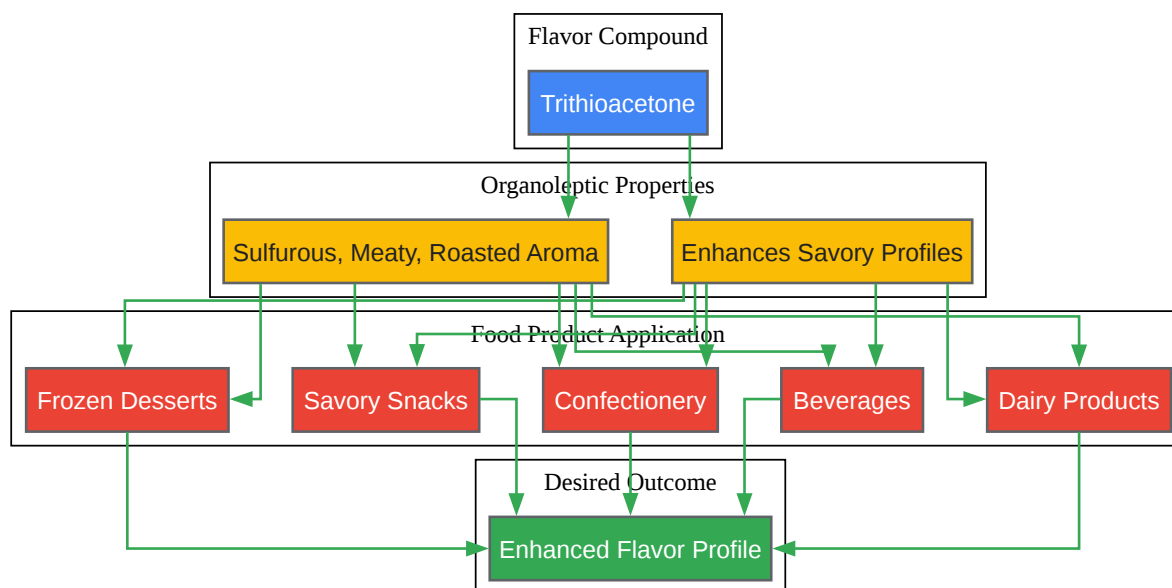


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Caption: Synthesis workflow for Trithioacetone.

Application as a Flavoring Agent

Trithioacetone is valued for its complex, sulfurous, and meaty aroma profile and is used in various food products.



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Caption: Application workflow of Trithioacetone as a flavoring agent.

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